

6-Chloro-6-deoxy-gamma-cyclodextrin

molecular weight and formula

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Compound of Interest

Compound Name: 6-Chloro-6-deoxy-gamma-cyclodextrin

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An In-depth Technical Guide on 6-Chloro-6-deoxy-gamma-cyclodextrin

This guide provides a comprehensive technical overview of Octakis(6-deoxy-6-chloro)-gamma-cyclodextrin, a key derivative in cyclodextrin chemistry. Tailored for researchers, scientists, and professionals in drug development, this document delves into the molecule's core properties, synthesis, characterization, and applications, grounding all information in established scientific principles.

Fundamental Molecular Properties

Octakis(6-deoxy-6-chloro)-gamma-cyclodextrin, also referred to as 6-per-deoxy-6-per-chloro-gamma-cyclodextrin, is a modified cyclodextrin where the primary hydroxyl groups on each of the eight glucose units of gamma-cyclodextrin have been replaced by a chlorine atom. This substitution is pivotal, transforming the cyclodextrin into a versatile intermediate for further chemical modifications.

Molecular Formula and Weight

The fundamental identifiers for this compound are its chemical formula and molecular weight, which are critical for stoichiometric calculations in synthetic chemistry and for analytical verification.

- Molecular Formula: C₄₈H₇₂Cl₈O₃₂ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Molecular Weight: Approximately 1444.7 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

These properties are summarized in the table below for quick reference.

Table 1: Core Molecular and Physical Properties

Property	Value	Source(s)
Chemical Name	Octakis(6-deoxy-6-chloro)-gamma-cyclodextrin	[1] [4]
CAS Number	173094-60-5	[1] [5] [6]
Molecular Formula	C ₄₈ H ₇₂ Cl ₈ O ₃₂	[1] [2] [3]
Formula Weight	1444.7 g/mol	[1] [2] [3] [4]
Physical Appearance	White to slight yellow powder	[1] [7]

| Solubility | Soluble in DMF; not soluble in water or methanol [\[1\]](#) |

Synthesis and Purification: A Mechanistic Approach

The synthesis of per-chlorinated cyclodextrins is a cornerstone of their chemistry, enabling the creation of advanced derivatives. The most common strategies involve the use of a halogenating agent to selectively replace the primary hydroxyl groups.

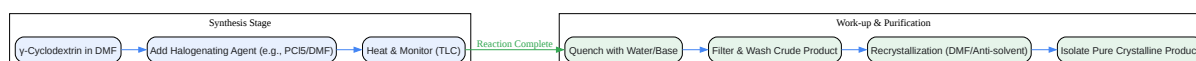
Expertise in Synthesis: The Rationale Behind the Protocol

A robust method for preparing 6-per-deoxy-6-per-chloro-γ-cyclodextrin involves a halogenating agent, often generated in situ from reagents like phosphorous pentachloride and dimethylformamide (DMF). [\[8\]](#)[\[9\]](#) This choice is deliberate; such reagents are highly effective for

the selective chlorination of primary alcohols over the more sterically hindered secondary alcohols found at the C2 and C3 positions of the glucose units.

Experimental Protocol: A Self-Validating System

- **Activation:** The process begins by dissolving the starting material, gamma-cyclodextrin, in an appropriate solvent, typically DMF. A halogenating agent, such as one prepared from phosphorous pentachloride and DMF, is introduced.[8][9]
- **Chlorination:** The reaction mixture is heated to facilitate the nucleophilic substitution. The progress is meticulously monitored via thin-layer chromatography (TLC) to ensure the reaction proceeds to completion, which is key to maximizing the yield of the desired per-substituted product and minimizing under-chlorinated impurities.[1]
- **Quenching & Isolation:** Upon completion, the reaction is carefully quenched, often with water or an aqueous base like sodium hydroxide solution.[8][9] This step neutralizes the reactive halogenating agent and precipitates the crude product.
- **Purification:** The isolated solid is then subjected to rigorous washing and purification. Crystalline forms can be obtained by dissolving the crude product in DMF and adding an anti-solvent, such as a mixture of water and an alcohol (e.g., methanol, ethanol, or tert-butanol), to induce crystallization.[8][9] The purity of the final product is then confirmed using the analytical methods described below.



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Caption: Generalized workflow for the synthesis and purification of 6-per-deoxy-6-per-chloro-gamma-cyclodextrin.

Analytical Characterization

To ensure the identity, purity, and quality of the synthesized compound, a multi-pronged analytical approach is essential.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: This is the most powerful tool for structural confirmation. In the ^1H and ^{13}C NMR spectra, the successful substitution is confirmed by the disappearance of signals corresponding to the primary C6-hydroxyl groups and the appearance of characteristic signals for the chloromethyl groups.[\[1\]](#)
- Mass Spectrometry (MS): Provides definitive confirmation of the molecular weight. The isotopic pattern resulting from the eight chlorine atoms is a unique signature that verifies the per-chlorination of the molecule.
- X-Ray Powder Diffraction (XRPD): When the product is crystalline, XRPD is used to identify its specific polymorphic form, which can be critical for consistency in pharmaceutical applications. Different crystalline forms are characterized by unique peaks at specific 2-theta angles.[\[8\]](#)[\[9\]](#)

Authoritative Grounding: Applications in Drug Development

The primary value of **6-Chloro-6-deoxy-gamma-cyclodextrin** lies in its role as a versatile chemical building block and functional excipient. Cyclodextrins, in general, are widely used in the pharmaceutical industry to enhance the solubility, stability, and bioavailability of poorly water-soluble drugs.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

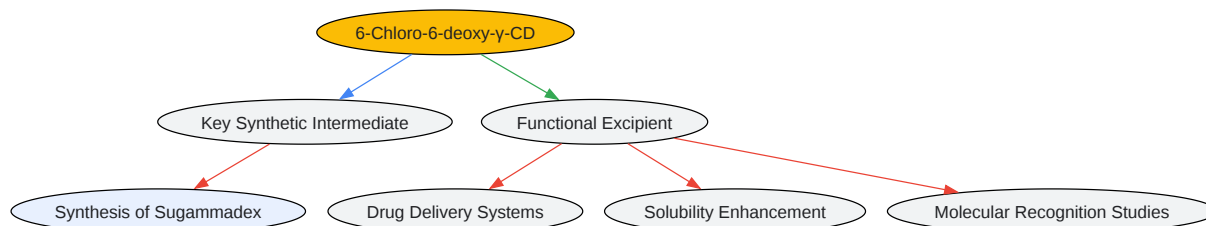
A Key Intermediate for Sugammadex

The most prominent application of this molecule is as the key intermediate in the synthesis of Sugammadex.[\[8\]](#)[\[14\]](#) Sugammadex is a modified gamma-cyclodextrin designed to encapsulate and reverse the effects of certain neuromuscular blocking agents. The eight chlorine atoms on the per-chloro intermediate serve as excellent leaving groups for the subsequent nucleophilic substitution reaction with a thiol-containing compound, which ultimately forms the final Sugammadex structure.

Broader Pharmaceutical & Research Applications

Beyond Sugammadex, this chlorinated cyclodextrin is a platform for creating novel drug delivery systems and research tools.[15][16]

- **Drug Delivery Systems:** The chlorine atoms can be substituted with various functional groups to create tailored carriers for targeted drug delivery or stimuli-responsive systems.[16][17]
- **Solubility Enhancement:** Like other cyclodextrins, it can form inclusion complexes with hydrophobic drug molecules, potentially improving their aqueous solubility and dissolution characteristics.[12][13]
- **Molecular Recognition:** It is a useful reagent for preparing amphiphilic cyclodextrins used to create bilayer vesicles that can recognize specific guest molecules.[6]



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Caption: The dual role of 6-Chloro-6-deoxy-γ-CD as an intermediate and functional excipient.

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